

A Comprehensive Technical Guide to N-Cyclohexylhydroxylamine

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Compound of Interest

Compound Name: *O-cyclohexylhydroxylamine*

CAS No.: 4759-21-1

Cat. No.: B1353468

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Executive Summary: This document provides an in-depth technical overview of N-cyclohexylhydroxylamine, a versatile hydroxylamine derivative crucial for synthetic chemistry and drug development. It covers the compound's precise IUPAC nomenclature, physicochemical properties, synthesis, and spectroscopic characterization. Furthermore, this guide details its chemical reactivity, particularly its role in forming oxime ethers, and outlines essential safety and handling protocols. This whitepaper is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries who require a comprehensive understanding of this important reagent.

Nomenclature and Physicochemical Properties

IUPAC Nomenclature and Chemical Identifiers

The correct and systematic name for the compound commonly known as **O-cyclohexylhydroxylamine** is, in fact, N-cyclohexylhydroxylamine. According to IUPAC nomenclature rules, the hydroxylamine (NH₂OH) core is substituted on the nitrogen atom with a cyclohexyl group. The prefix "O-" would imply the cyclohexyl group is attached to the oxygen atom, which is a different isomer (N-cyclohexyloxyamine).

Key identifiers for N-cyclohexylhydroxylamine are summarized below.

Identifier	Value	Source
Preferred IUPAC Name	N-Cyclohexylhydroxylamine	PubChem[1]
Synonyms	N-Hydroxycyclohexanamine, N-Hydroxycyclohexylamine	Sigma-Aldrich[2], TCI
CAS Number	2211-64-5	Sigma-Aldrich[2]
EC Number	218-650-0	Sigma-Aldrich[2]
Molecular Formula	C ₆ H ₁₃ NO	PubChem[1]
InChI Key	GUQRKZPMVLRXLT- UHFFFAOYSA-N	PubChem[1]

Chemical Structure

The molecular structure consists of a cyclohexane ring bonded directly to the nitrogen atom of a hydroxylamine functional group.

Caption: Molecular structure of N-cyclohexylhydroxylamine.

Physicochemical Properties

N-cyclohexylhydroxylamine is a white to light yellow crystalline solid at room temperature. Its key properties are essential for designing experimental conditions, including solvent selection and purification methods.

Property	Value	Reference
Molecular Weight	115.17 g/mol	PubChem[1]
Appearance	White to light yellow powder or crystal	TCI
Melting Point	139-140 °C	Sigma-Aldrich[2]
Storage Temperature	Refrigerated (0-10°C), under inert gas	TCI
Sensitivity	Air and heat sensitive	TCI, Thermo Fisher Scientific[3]

Synthesis and Purification

The synthesis of N-substituted hydroxylamines like N-cyclohexylhydroxylamine typically involves the controlled reduction of a corresponding nitro compound or oxime.

Synthetic Rationale and Common Pathways

The primary challenge in synthesizing N-alkylhydroxylamines is preventing over-reduction to the corresponding primary amine (cyclohexylamine in this case). A common and reliable laboratory-scale method involves the reduction of cyclohexanone oxime.

Causality in Method Selection:

- **Starting Material:** Cyclohexanone oxime is readily available and easily prepared from cyclohexanone and hydroxylamine.
- **Reducing Agent:** Borane complexes (e.g., borane-tetrahydrofuran complex, $\text{BH}_3 \cdot \text{THF}$) or sodium cyanoborohydride (NaBH_3CN) are often chosen. These reagents are milder than lithium aluminum hydride (LiAlH_4), which would likely lead to the over-reduced amine product. The choice of a borane-based reagent provides the necessary selectivity to stop the reduction at the hydroxylamine stage.

Detailed Laboratory Protocol: Reduction of Cyclohexanone Oxime

This protocol describes a representative synthesis using a borane reagent.

Step 1: Reaction Setup

- Under an inert atmosphere (e.g., nitrogen or argon), add cyclohexanone oxime (1 equivalent) to a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- Dissolve the oxime in anhydrous tetrahydrofuran (THF).
- Cool the solution to 0°C using an ice-water bath.

Step 2: Addition of Reducing Agent

- Slowly add a solution of borane-THF complex ($\text{BH}_3 \cdot \text{THF}$, ~1.1 equivalents) to the stirred oxime solution via the dropping funnel over 30-60 minutes, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours.

Step 3: Reaction Quench and Workup

- Carefully quench the reaction by the slow, dropwise addition of 6M hydrochloric acid (HCl) at 0°C until the evolution of hydrogen gas ceases. This step protonates the product and destroys excess borane.
- Adjust the pH of the aqueous solution to ~9-10 with a base (e.g., 2M NaOH) to deprotonate the hydroxylamine hydrochloride salt.
- Transfer the mixture to a separatory funnel and extract the product into an organic solvent such as diethyl ether or ethyl acetate (3 x 50 mL).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.

Step 4: Purification

- The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford pure N-cyclohexylhydroxylamine.

Synthesis Workflow Diagram

Caption: General workflow for synthesizing N-cyclohexylhydroxylamine.

Spectroscopic Characterization

Proper characterization is essential to confirm the structure and purity of the synthesized product.

Technique	Expected Observations
^1H NMR	- Broad singlets for the -NH and -OH protons (exchangeable with D_2O).- A multiplet for the methine proton (-CH-N).- A series of complex multiplets for the ten methylene protons (- CH_2) of the cyclohexane ring.
^{13}C NMR	- A signal for the methine carbon (-CH-N) around 60-70 ppm.- Multiple signals in the aliphatic region (20-40 ppm) for the five distinct methylene carbons of the cyclohexane ring.
IR Spectroscopy	- Broad O-H stretching band ($\sim 3200\text{-}3400\text{ cm}^{-1}$).- N-H stretching band ($\sim 3100\text{-}3300\text{ cm}^{-1}$).- C-H stretching bands for the cyclohexane ring ($\sim 2850\text{-}2950\text{ cm}^{-1}$).- C-N stretching band ($\sim 1050\text{-}1250\text{ cm}^{-1}$).
Mass Spectrometry (EI)	- A molecular ion peak (M^+) at $m/z = 115$.- Characteristic fragmentation patterns including the loss of -OH ($m/z = 98$) and cleavage of the cyclohexane ring.[1]

Chemical Reactivity and Applications

N-cyclohexylhydroxylamine is a valuable synthetic intermediate, primarily due to the nucleophilicity of its nitrogen atom.

Condensation with Carbonyls to Form Oxime Ethers

The most significant application of N-substituted hydroxylamines is their condensation reaction with aldehydes and ketones. This reaction is a cornerstone for creating oxime ethers, which are stable functional groups found in many biologically active molecules.

Mechanism Rationale: The reaction proceeds via nucleophilic attack of the hydroxylamine's nitrogen on the electrophilic carbonyl carbon, followed by dehydration to yield the C=N double bond of the oxime ether. This process is typically catalyzed by a weak acid.

Caption: Condensation of N-cyclohexylhydroxylamine with an aldehyde.

Applications in Drug Development

The utility of N-cyclohexylhydroxylamine extends to the synthesis of complex pharmaceutical agents.^[2]

- **Cyclin-Dependent Kinase (CDK) Inhibitors:** It serves as a reactant in the preparation of selective CDK inhibitors, which are investigated as potential antitumor agents.^[2]
- **Bradykinin B1 Receptor Antagonists:** It is used to prepare hydroxyurea derivatives that act as small molecule antagonists for the bradykinin B1 receptor, relevant for treating pain and inflammation.^[2]

Safety, Handling, and Storage

N-cyclohexylhydroxylamine requires careful handling due to its potential hazards.

Hazard Identification

Based on aggregated GHS data, the compound presents the following hazards:

- **Acute Toxicity, Oral (Category 4):** Harmful if swallowed.^[1]
- **Skin Irritation (Category 2):** Causes skin irritation.
- **Serious Eye Damage/Irritation (Category 1/2A):** Causes serious eye damage or irritation.^[1]

Pictogram	Signal Word	Hazard Statements
	Danger / Warning	H302: Harmful if swallowed.H315: Causes skin irritation.H318/H319: Causes serious eye damage/irritation. ^[1]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only under a chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[4]
 - Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile). Wear a lab coat or a protective suit.[4]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator.
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust. Wash hands thoroughly after handling. Take precautionary measures against static discharge.[5]

Storage Recommendations

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) as the material is air-sensitive.[3]
- Temperature: For long-term stability, store under refrigeration (0-10°C) or frozen (-20°C).[2]
- Incompatibilities: Keep away from strong oxidizing agents, heat, sparks, and open flames.[5]

Conclusion

N-cyclohexylhydroxylamine is a fundamentally important reagent with well-defined properties and reactivity. Its correct identification via IUPAC nomenclature is critical for clear scientific communication. The compound's primary utility in forming stable oxime ethers makes it an indispensable building block in medicinal chemistry and organic synthesis. Adherence to strict safety and handling protocols is mandatory to mitigate the risks associated with its use, ensuring its effective and safe application in research and development.

References

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